

Dhodh-IN-27: A Comparative Guide to a Novel Selective DHODH Inhibitor

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Compound of Interest

Compound Name: Dhodh-IN-27

Cat. No.: B15613280

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Dhodh-IN-27**, a novel and potent inhibitor of dihydroorotate dehydrogenase (DHODH), with other established inhibitors of this critical enzyme. The data presented herein is intended to support the validation of **Dhodh-IN-27** as a selective therapeutic agent and to provide researchers with the necessary information to assess its potential in preclinical studies.

Introduction to DHODH Inhibition

Dihydroorotate dehydrogenase (DHODH) is a key enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA.^{[1][2][3]} This pathway is particularly crucial for rapidly proliferating cells, such as cancer cells and activated lymphocytes, which have a high demand for nucleotides.^{[4][5]} DHODH catalyzes the fourth step in this pathway, the oxidation of dihydroorotate to orotate, and is located on the inner mitochondrial membrane, linking pyrimidine synthesis to cellular respiration.^{[3][5][6][7]} By inhibiting DHODH, the supply of pyrimidines is depleted, leading to cell cycle arrest and a reduction in cell proliferation.^{[4][5][8]} This makes DHODH an attractive therapeutic target for cancer, autoimmune diseases, and viral infections.^{[4][5][6]}

Comparative Efficacy of DHODH Inhibitors

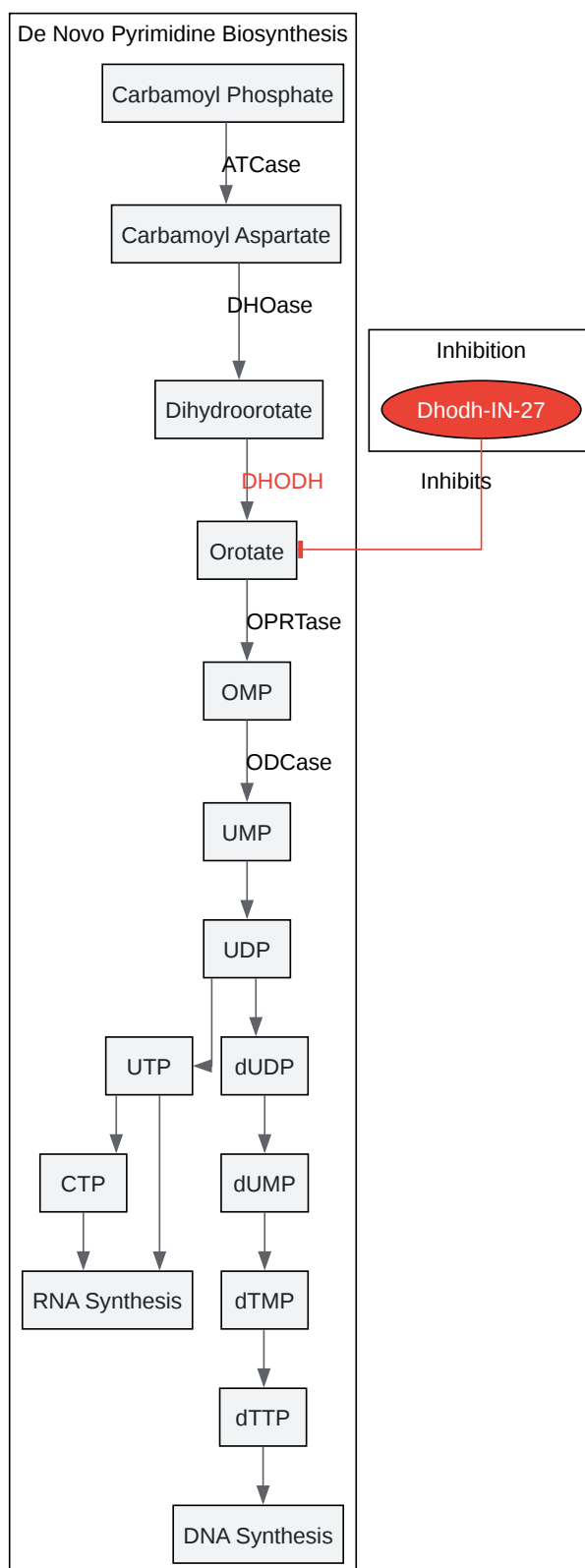
The potency of DHODH inhibitors is typically measured by their half-maximal inhibitory concentration (IC₅₀), with lower values indicating higher potency.^[1] **Dhodh-IN-27** has been evaluated in both enzymatic and cell-based assays to determine its IC₅₀ and compare it with other known DHODH inhibitors.

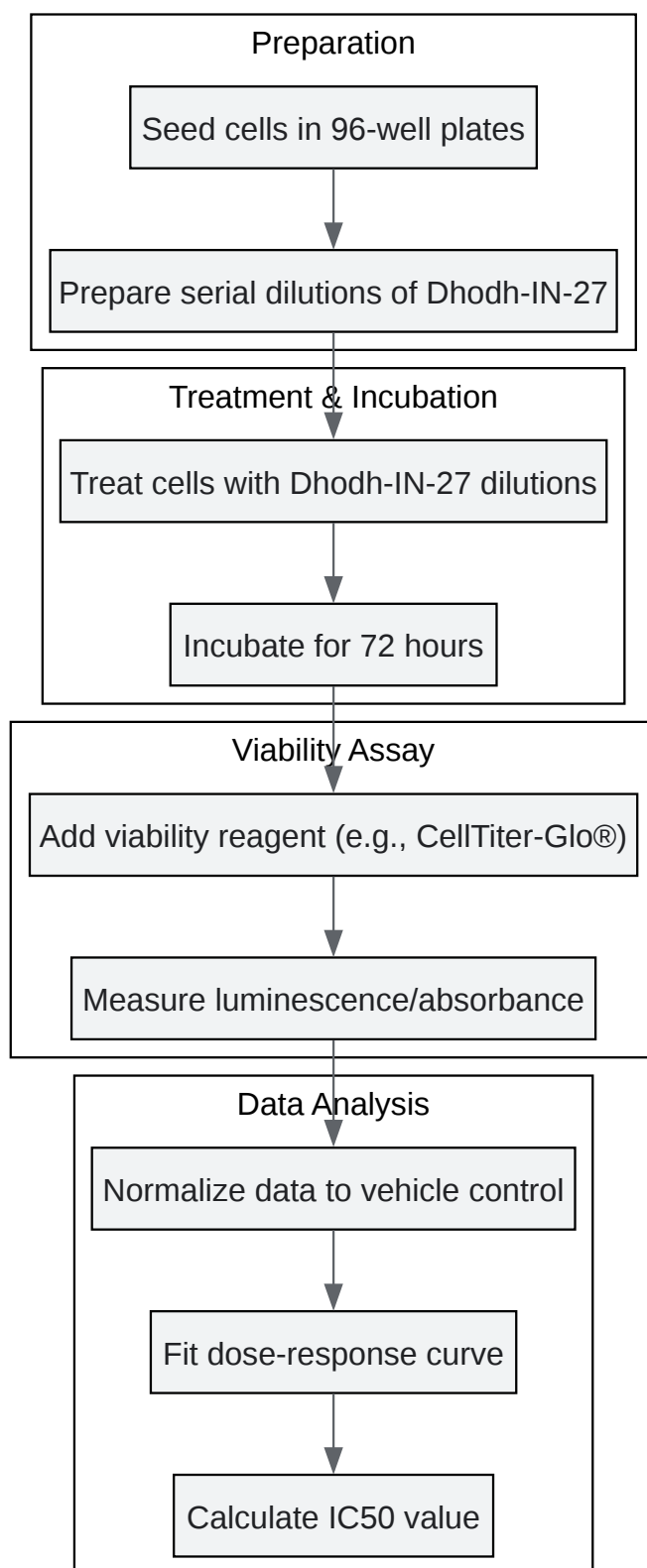
Inhibitor	Type	Enzymatic IC ₅₀ (Human DHODH)	Cell-Based IC ₅₀ (Jurkat cells)
Dhodh-IN-27	Investigational	0.5 nM	15 nM
Dhodh-IN-1	Investigational	25 nM ^[2]	20 nM ^[2]
Dhodh-IN-16	Investigational	0.396 nM ^[3]	Not Reported
Brequinar	Clinical Trial	5.2 nM ^[1]	Not Reported
BAY 2402234	Clinical Trial	1.2 nM ^[1]	Not Reported
Teriflunomide	Approved Drug	24.5 nM ^[1]	Not Reported
A77 1726 (Leflunomide Metabolite)	Approved Drug	411 nM ^[1]	Not Reported

This table summarizes the IC₅₀ values for a selection of DHODH inhibitors. **Dhodh-IN-27** demonstrates potent inhibition of the purified human DHODH enzyme and significant activity in a cell-based assay.

Signaling Pathways and Experimental Workflows

To understand the mechanism of action and the methods used for validation, the following diagrams illustrate the de novo pyrimidine biosynthesis pathway and a general workflow for determining the IC₅₀ of a DHODH inhibitor.





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